

# 2-Bromo-N,N-dimethylaniline molecular weight and formula

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## Compound of Interest

Compound Name: 2-Bromo-N,N-dimethylaniline

Cat. No.: B1266224

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## An In-depth Technical Guide to 2-Bromo-N,N-dimethylaniline

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical summary of **2-Bromo-N,N-dimethylaniline**, a key intermediate in various organic syntheses.

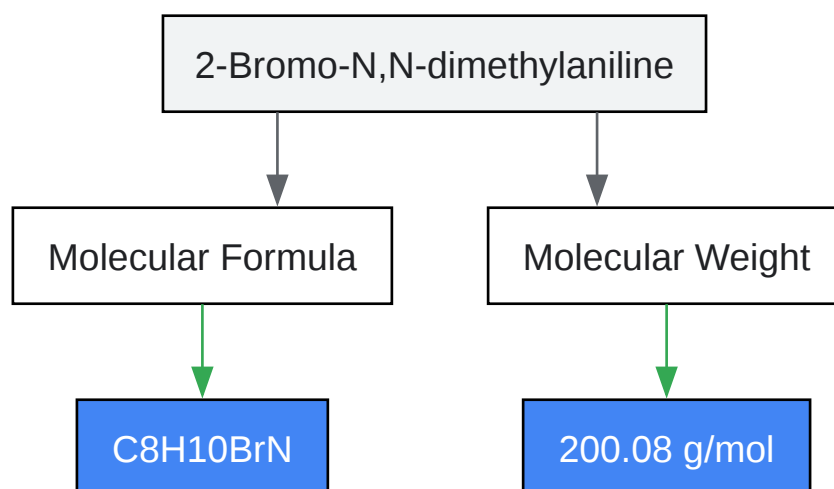
## Core Molecular Data

The foundational quantitative data for **2-Bromo-N,N-dimethylaniline** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	200.08 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	698-00-0	<a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Molecular properties of **2-Bromo-N,N-dimethylaniline**.

## Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula are rooted in standard analytical chemistry techniques.

### 1. Molecular Formula Determination (e.g., via Elemental Analysis):

- Objective: To determine the empirical and molecular formula of the compound.
- Methodology:
  - A precisely weighed sample of **2-Bromo-N,N-dimethylaniline** is subjected to combustion analysis.
  - The combustion products (CO<sub>2</sub>, H<sub>2</sub>O, N<sub>2</sub>, and HBr) are collected and quantified.
  - The mass of each element (C, H, N, Br) in the original sample is calculated from the masses of the combustion products.
  - The percentage composition of each element is determined.
  - The empirical formula is calculated by converting these percentages to molar ratios.

- The molecular formula is determined by comparing the empirical formula mass to the molecular weight obtained from mass spectrometry.[1]

## 2. Molecular Weight Determination (e.g., via Mass Spectrometry):

- Objective: To determine the accurate molecular mass of the compound.
- Methodology:
  - A dilute solution of **2-Bromo-N,N-dimethylaniline** is prepared in a suitable volatile solvent.
  - The solution is introduced into a mass spectrometer (e.g., using an electrospray ionization - ESI source).
  - The compound is ionized, and the resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ).
  - The  $m/z$  value of the molecular ion peak  $[M+H]^+$  or  $M^+$  is identified.
  - The molecular weight is calculated from this  $m/z$  value. High-resolution mass spectrometry can provide a highly accurate mass, further confirming the elemental composition.[1]

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## References

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